

A Comprehensive Technical Review of Benzyl Stearate

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Compound of Interest

Compound Name: Benzyl stearate

Cat. No.: B1594342

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This technical guide provides an in-depth review of **benzyl stearate**, focusing on its synthesis, physicochemical properties, and diverse applications. Tailored for researchers, scientists, and professionals in drug development, this document consolidates key data, outlines detailed experimental protocols, and visualizes complex processes to facilitate a deeper understanding of this versatile aromatic ester.

Introduction to Benzyl Stearate

Benzyl stearate (IUPAC name: benzyl octadecanoate) is an aromatic ester formed from the esterification of stearic acid, a long-chain saturated fatty acid, and benzyl alcohol.^[1] Its molecular formula is $C_{25}H_{42}O_2$.^{[1][2][3]} This compound is recognized for its valuable properties as an emollient, lubricant, and excipient, leading to its widespread use across the cosmetics, pharmaceutical, and textile industries.^[1] The synthesis of **benzyl stearate** has evolved, with enzymatic methods gaining prominence as a "green chemistry" alternative to traditional chemical catalysis.^{[1][4]}

Key Identifiers:

- CAS Number: 5531-65-7^[2]
- Molecular Formula: $C_{25}H_{42}O_2$ ^{[1][2][3]}
- IUPAC Name: Benzyl octadecanoate^{[2][5]}

Physicochemical Properties

The physical and chemical characteristics of **benzyl stearate** are fundamental to its application. Quantitative data has been aggregated from various sources and is presented below for clear comparison.

Property	Value	Source(s)
Molecular Weight	374.6 g/mol	[2] [3] [6]
Physical Form	Solid at room temperature	[5] [6]
Density	0.9075 - 0.921 g/cm ³	[1] [7]
Boiling Point	459.7°C at 760 mmHg	[7]
Flash Point	100.3°C	[7]
Solubility	Readily dissolves in ethanol and most other organic solvents (hydrocarbons, ethers). [1]	[1] [8]
InChI Key	BPSLVNCKMDXZPC-UHFFFAOYSA-N	[5] [6]

Synthesis of Benzyl Stearate

The primary method for producing **benzyl stearate** is through the esterification of stearic acid with benzyl alcohol. Both enzymatic and traditional acid-catalyzed methods are employed.

Enzymatic Synthesis (Green Chemistry Approach)

Enzymatic synthesis is favored for its mild reaction conditions, high specificity, and environmental benefits.[\[4\]](#) Immobilized lipases, such as Novozym 435, are highly effective catalysts for this reaction, often conducted in a solvent-free system to minimize waste.[\[1\]](#)[\[4\]](#)

This protocol is based on optimized conditions reported to achieve conversion rates as high as 98.9%.[\[1\]](#)[\[4\]](#)

- Materials:
 - Stearic Acid
 - Benzyl Alcohol
 - Immobilized Lipase (e.g., Novozym 435)
- Procedure:
 - Combine stearic acid and benzyl alcohol in a reaction vessel at an optimized molar ratio of 1:7 (stearic acid:benzyl alcohol).[1][4]
 - Add the enzyme catalyst, Novozym 435.
 - Maintain the reaction temperature at 60°C.[1][4]
 - Set the agitation speed to 200 rpm to ensure a homogenous mixture.[1][4]
 - Continuously monitor the reaction to track the conversion rate. The removal of water, a byproduct of the esterification, is crucial as it shifts the reaction equilibrium towards the formation of the ester product.[4]
 - Upon completion, the catalyst can be filtered and potentially reused, and the product purified.

Caption: Workflow for the enzymatic synthesis of **benzyl stearate**.

Acid Catalysis (Fischer Esterification)

The classical Fischer esterification method utilizes strong acids to catalyze the reaction. While effective, this method typically requires more stringent conditions and can generate more waste compared to the enzymatic route.

The process involves the protonation of the carboxylic acid, followed by nucleophilic attack from the alcohol, and subsequent elimination of water.

- Catalysts: Strong acids such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TSA) are commonly used.[4]
- Procedure: Stearic acid and benzyl alcohol are heated in the presence of the acid catalyst. Water is removed as it forms to drive the reaction to completion.
- Purification: Post-synthesis purification is typically achieved through recrystallization or column chromatography to ensure high purity.[4]

Caption: Mechanism of Fischer esterification for **benzyl stearate** synthesis.

Key Applications

Benzyl stearate's unique properties make it a valuable component in a variety of fields.

- Cosmetics and Personal Care: It is primarily used as an emollient in creams and lotions, where it enhances skin hydration and provides a smooth, soft texture to the final product.[1]
- Pharmaceuticals: In drug formulations, it functions as an excipient, acting as a carrier or solvent for active pharmaceutical ingredients (APIs).[1] Its inclusion can improve the stability and overall effectiveness of the final pharmaceutical product.[1]
- Industrial Lubricants: **Benzyl stearate** is applied as a lubricant and softener, particularly within the textile industry.[1] Treating textiles with this compound reduces friction during manufacturing and improves the softness and durability of the fabric.[1]
- Material Science: Research has explored its surfactant properties and its potential for creating self-aggregating micelles, which could be applied in various material science contexts.[1]

Caption: Applications and functional roles of **benzyl stearate**.

Safety and Handling

For safe laboratory and industrial use, it is essential to adhere to established safety protocols when handling **benzyl stearate**.

Safety Information	Details	Source(s)
GHS Pictogram	GHS07 (Harmful)	[5]
Signal Word	Warning	[5]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[5]
Handling	Handle in a well-ventilated place.	[9]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[8][9]
Personal Protective Equipment (PPE)	Wear tightly fitting safety goggles, fire/flame resistant and impervious clothing. Use a full-face respirator if exposure limits are exceeded.	[9]

Conclusion

Benzyl stearate is a significant chemical compound with a robust profile of applications stemming from its desirable physicochemical properties. The advancement of enzymatic synthesis routes offers a sustainable and efficient method for its production, aligning with modern green chemistry principles. Its roles as an emollient in cosmetics, an excipient in

pharmaceuticals, and a softener in industrial processes highlight its versatility. This guide provides a foundational resource for researchers and developers working with or exploring the potential of **benzyl stearate**.

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